

Application Notes & Protocols: Bromoform for Heavy Mineral Separation in Geological Samples

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Compound of Interest

Compound Name: Bromoform

Cat. No.: B151600

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Introduction: The Principle of Gravitational Separation

In geological sciences, the isolation and analysis of heavy minerals from sedimentary or crushed rock samples are fundamental for provenance studies, economic geology, and academic research.[1][2] Heavy minerals, characterized by a specific gravity greater than that of common rock-forming minerals like quartz (density $\sim 2.65 \text{ g/cm}^3$) and feldspars (density $\sim 2.56\text{-}2.76 \text{ g/cm}^3$), often occur in trace amounts but provide significant insights into the geological history of a sample.[1]

The separation of these denser mineral fractions is most effectively achieved through heavy liquid separation. This technique leverages the principle of buoyancy. When a sample is introduced into a liquid with a density intermediate between the light and heavy minerals, the lighter minerals will float, while the denser, "heavy" minerals will sink. **Bromoform** (CHBr_3), a dense organic liquid with a specific gravity of approximately 2.89 g/cm^3 , has historically been a widely used medium for this purpose.[1] This application note provides a comprehensive guide to the use of **bromoform** for heavy mineral separation, emphasizing safety, procedural accuracy, and best practices.

I. Bromoform: Properties and Critical Safety Considerations

Bromoform (Tribromomethane) is a colorless liquid with a sweet odor.[3][4][5] Its high density and immiscibility with water make it an effective medium for mineral separation. However, it is imperative to recognize that **bromoform** is a hazardous substance.

Table 1: Physical and Chemical Properties of **Bromoform**

Property	Value	Source
CAS Number	75-25-2	[6][7][8]
Molecular Formula	CHBr ₃	[6]
Molecular Weight	252.73 g/mol	[6][7]
Density	~2.89 g/cm ³ at 20°C	
Boiling Point	149.5 °C	[3]
Melting Point	8.3 - 9.2 °C	[3]
Solubility in Water	3.2 g/L	[7]

A. Health Hazards & Toxicity

Bromoform is classified as toxic and poses significant health risks upon exposure.[8][9][10]

- Acute Effects: Harmful if swallowed and toxic if inhaled.[8][9][10] It causes skin and serious eye irritation.[8][9][10] Inhalation can lead to effects on the central nervous system and liver.[5]
- Chronic Effects: Prolonged or repeated exposure can cause damage to the liver, kidneys, and central nervous system.[9] It is also a confirmed animal carcinogen with unknown relevance to humans.[9][11]
- Exposure Routes: **Bromoform** can be absorbed through the skin, inhaled as vapor, or ingested.[5][12]

B. Mandatory Safety Precautions

Due to its toxicity, all work with **bromoform** must be conducted in a well-ventilated chemical fume hood.^[12] Adherence to the following safety protocols is non-negotiable.

- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times.^{[9][12]}
 - Eye Protection: Chemical splash goggles and a face shield are required.^[9]
 - Lab Coat: A lab coat must be worn to protect from skin contact.^[3]
- Handling:
 - Avoid breathing vapors.^{[8][9]}
 - Wash hands thoroughly after handling.^{[8][9]}
 - Do not eat, drink, or smoke in the work area.^{[9][10]}
- Storage: Store **bromoform** in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials.^{[8][9]}
- Spills: In case of a spill, evacuate the area, ensure adequate ventilation, and absorb the spill with an inert material (e.g., vermiculite, sand).^{[9][13]} Dispose of the waste as hazardous material.^{[9][13]}
- Waste Disposal: **Bromoform** and any materials contaminated with it are considered hazardous waste (RCRA Hazardous Waste Code U225) and must be disposed of in accordance with local, state, and federal regulations.^{[9][14]} Do not pour **bromoform** down the drain.^[13]

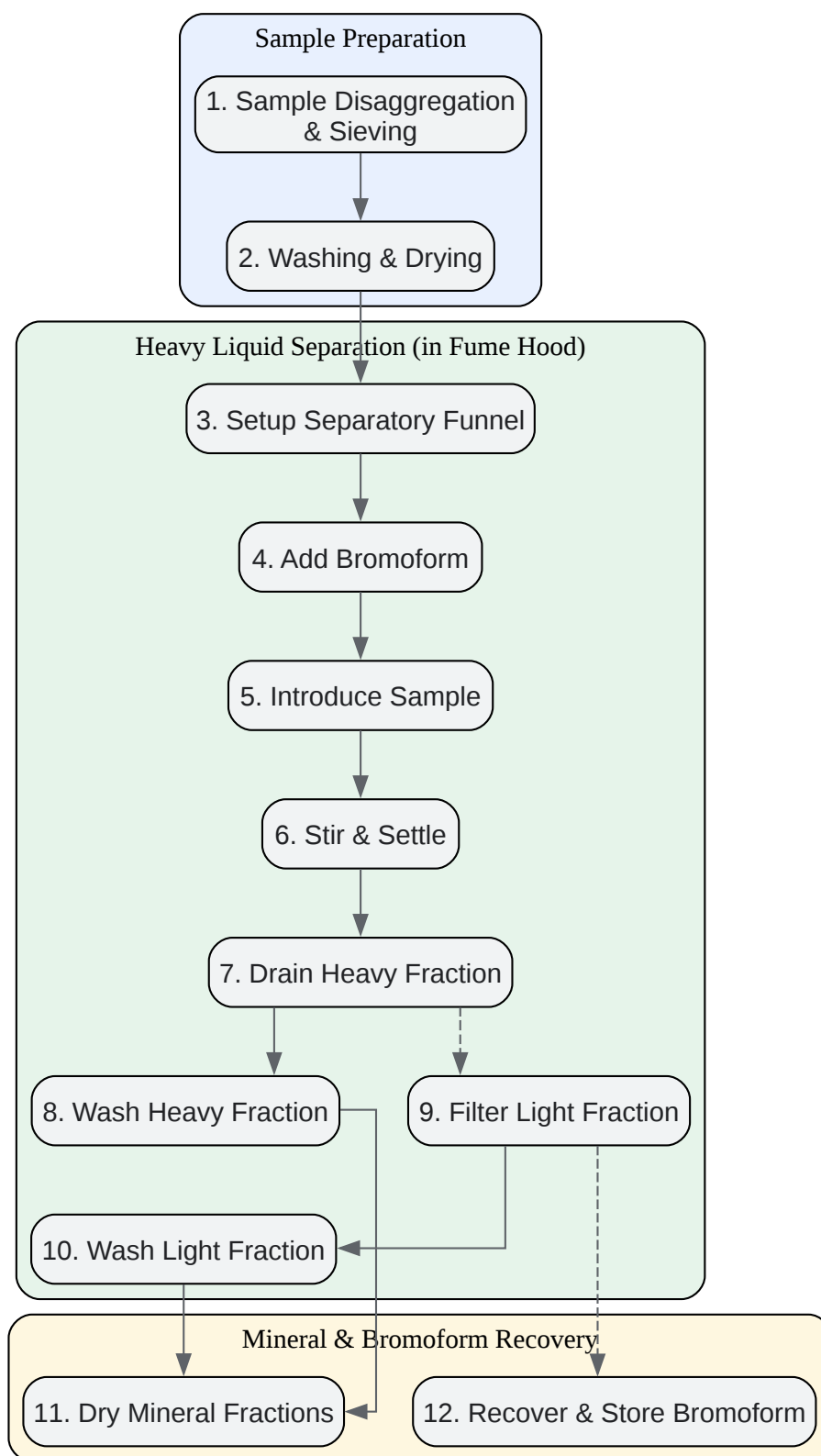
II. Experimental Protocol: Heavy Mineral Separation

This protocol outlines a standard procedure for separating heavy minerals from a disaggregated geological sample.

A. Materials and Equipment

- **Bromoform** (reagent grade)
- Acetone (for rinsing)
- Ethanol (for rinsing)
- Separatory funnels (size appropriate for sample volume)
- Ring stand and clamps
- Filter paper (various pore sizes)
- Glass funnels
- Beakers
- Wash bottles
- Stirring rods
- Drying oven
- Analytical balance

B. Workflow Diagram



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